

# N1,N12-Di-boc-spermine molecular weight and formula

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## Compound of Interest

Compound Name: N1,N12-Di-boc-spermine

Cat. No.: B2940851

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## N1,N12-Di-boc-spermine: A Technical Overview

For researchers, scientists, and professionals in drug development, **N1,N12-Di-boc-spermine** is a key chemical compound with significant applications in biochemical research and pharmaceutical development. This document provides a concise summary of its core physicochemical properties.

**N1,N12-Di-boc-spermine** is a derivative of spermine, a naturally occurring polyamine. The "Di-boc" designation indicates the presence of two tert-butoxycarbonyl (Boc) protecting groups. These groups enhance the compound's stability and solubility, making it a versatile tool in various experimental contexts.<sup>[1]</sup> It is particularly valuable as a building block in the synthesis of other polyamines and their derivatives.<sup>[1]</sup>

## Physicochemical Properties

The fundamental molecular characteristics of **N1,N12-Di-boc-spermine** are summarized below.

Property	Value	Source
Molecular Formula	C20H42N4O4	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	402.6 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Monoisotopic Mass	402.32060583 Da	<sup>[3]</sup>

## Experimental Methodologies & Signaling Pathways

The determination of the molecular formula and weight of a specific chemical entity like **N1,N12-Di-boc-spermine** is typically achieved through established analytical techniques such as mass spectrometry and elemental analysis. These methods provide precise data on the elemental composition and mass of the molecule.

Given that the core topic is the fundamental molecular properties of a synthetic chemical, detailed experimental protocols for its synthesis or complex biological signaling pathways are not directly applicable to the determination of its molecular weight and formula. The provided data is based on computational analysis and standardized analytical measurements.

No signaling pathways or experimental workflows are described for the determination of these specific properties. Therefore, the generation of a corresponding diagram is not applicable.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. N1,N12-Di-boc-spermine, 140652-55-7 | BroadPharm [broadpharm.com]
- 3. N1,N12-Di-boc-spermine | C20H42N4O4 | CID 15373224 - PubChem [pubchem.ncbi.nlm.nih.gov]
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